

A Head-to-Head Comparison of Cytarabine Triphosphate Suppliers for Research Applications

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Compound of Interest

Compound Name: *Cytarabine triphosphate trisodium*

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For researchers, scientists, and drug development professionals, the quality and consistency of reagents are paramount. Cytarabine triphosphate (ara-CTP), the active metabolite of the widely used chemotherapeutic agent Cytarabine, is a critical tool in studying DNA replication and repair mechanisms, as well as in the development of new anticancer therapies. This guide provides a head-to-head comparison of prominent suppliers of Cytarabine triphosphate, offering a summary of their product specifications and detailed experimental protocols to enable researchers to make informed decisions for their specific needs.

This comparison focuses on publicly available data from several key suppliers in the research chemical space: MedChemExpress, Selleck Chemicals, Cayman Chemical, Thermo Fisher Scientific, and Jena Bioscience. While direct, independent comparative experimental data is not readily available, this guide collates and presents the product specifications provided by each supplier to facilitate a preliminary assessment.

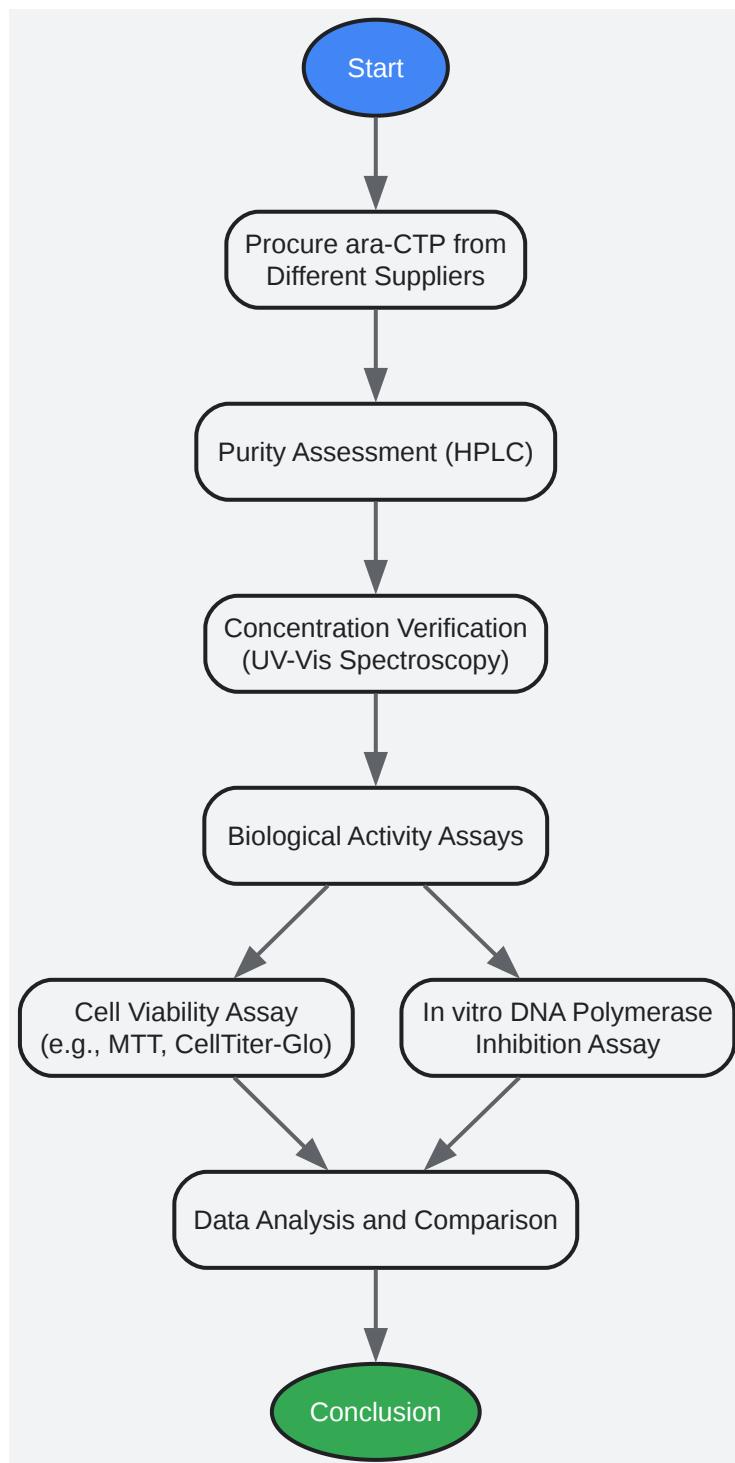
Product Specification Overview

A summary of the key product specifications for Cytarabine triphosphate from the selected suppliers is presented below. It is important to note that this information is based on the data provided on the suppliers' websites and may be subject to change. Researchers are encouraged to request lot-specific certificates of analysis for the most accurate and up-to-date information.

Supplier	Product Number	Purity (as stated)	Formulation
MedChemExpress	HY-115740	≥98.0% (HPLC)	Solid
Selleck Chemicals	S2439	≥98% (HPLC)	Solid
Cayman Chemical	11746	≥95% (HPLC)	Solid
Thermo Fisher Scientific	J62332	≥98%	Solid
Jena Bioscience	NU-1170	≥95% (HPLC)	Solution (100 mM)

Mechanism of Action of Cytarabine Triphosphate

Cytarabine, a nucleoside analog, is transported into the cell where it is converted to its active triphosphate form, ara-CTP, through a series of phosphorylation steps. Ara-CTP then exerts its cytotoxic effects primarily by inhibiting DNA synthesis. It competes with the natural substrate, deoxycytidine triphosphate (dCTP), for incorporation into the growing DNA strand by DNA polymerases. Once incorporated, the arabinose sugar moiety of ara-CTP, with its 2'-hydroxyl group in the trans position, sterically hinders the rotation of the sugar-phosphate backbone, thereby impeding further DNA chain elongation. This leads to S-phase cell cycle arrest and induction of apoptosis.



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